

# Unveiling 2-hydroxy-N,N-dimethylacetamide: A Technical and Historical Overview

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## Compound of Interest

Compound Name: 2-hydroxy-N,N-dimethylacetamide

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While the formal historical discovery of **2-hydroxy-N,N-dimethylacetamide** is not prominently documented in scientific literature, its existence as a research chemical suggests its emergence from the systematic exploration of functionalized amide derivatives. Its synthesis and properties can be understood within the broader context of the development of N,N-disubstituted amides, a class of compounds with significant industrial and pharmaceutical applications. This technical guide provides a comprehensive overview of its likely synthetic origins, physicochemical properties, and the experimental protocols for its preparation, based on established principles of organic chemistry.

## Physicochemical Properties

Key physicochemical data for **2-hydroxy-N,N-dimethylacetamide** are summarized below. For comparative context, data for the well-characterized parent compound, N,N-dimethylacetamide (DMAc), is also included.

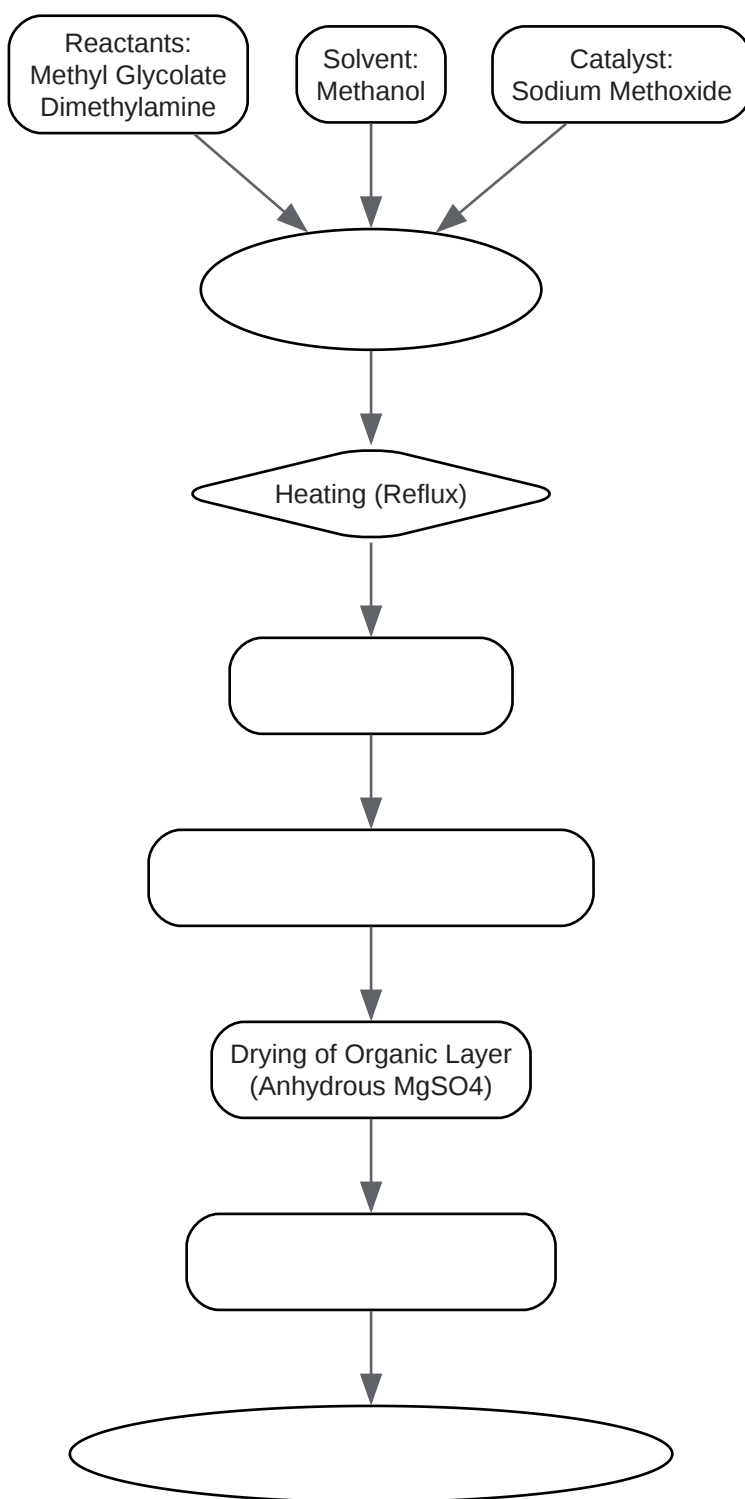
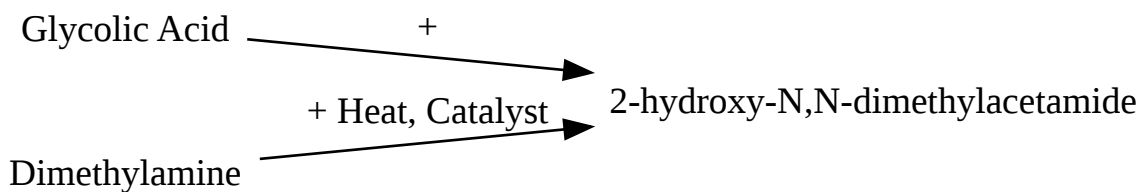
Property	2-hydroxy-N,N-dimethylacetamide	N,N-Dimethylacetamide (DMAc)
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>2</sub> [1]	C <sub>4</sub> H <sub>9</sub> NO[2]
Molecular Weight	103.12 g/mol [1]	87.12 g/mol [2]
CAS Number	14658-93-6[1]	127-19-5[2]
Appearance	Solid	Colorless liquid[2]
Boiling Point	Not reported	165.1 °C[2]
Melting Point	Not reported	-20 °C[2]
Density	Not reported	0.937 g/mL[2]
Solubility	Not reported	Miscible with water[2]

## Plausible Synthetic Pathway and Experimental Protocol

The synthesis of **2-hydroxy-N,N-dimethylacetamide** can be logically deduced from standard amidation reactions. A highly probable route involves the reaction of a glycolic acid derivative with dimethylamine.

### Reaction Scheme:

The most direct synthetic route is the amidation of glycolic acid or its ester derivative with dimethylamine. This reaction is analogous to the industrial production of N,N-dimethylacetamide from acetic acid and dimethylamine.[2]



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